

AMBERLITE MB-150 datasheet and specifications

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Compound of Interest

Compound Name: AMBERLITE MB-150

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An In-depth Technical Guide to AMBERLITE™ MB-150 for Researchers, Scientists, and Drug Development Professionals

AMBERLITE™ MB-150 is a high-quality, ionically equilibrated mixed bed ion exchange resin. It is specifically designed for applications requiring high-purity water, such as in the pharmaceutical industry, electronics manufacturing, and research laboratories where trace impurities can significantly impact experimental outcomes. This guide provides a comprehensive overview of AMBERLITE™ MB-150, including its core specifications, detailed experimental protocols for its use, and a visual representation of the underlying scientific processes.

Core Specifications

AMBERLITE™ MB-150 is a ready-to-use mixture of a strongly acidic cation exchange resin and a strongly basic, type 1 anion exchange resin. This composition allows for the simultaneous removal of both cations and anions from a solution, making it highly effective for deionization and the production of ultrapure water.[\[1\]](#)

Physical and Chemical Properties

The resin is supplied as moist, spherical beads and possesses the following key characteristics:

Property	Specification
Physical Form	Moist spherical beads
Ionic Form (as shipped)	Hydrogen/Hydroxide (H^+ / OH^-)
Cation to Anion Equivalent Ratio	1:1
Volumetric Composition	40% Cation / 60% Anion
Moisture Content (maximum)	60% (approximate)
Shipping Weight	43 lb/cu ft
Particle Size (Effective Size)	0.55 mm (approximate)
Uniformity Coefficient	1.7 maximum
Fines Content	0.4% (approximate) through 50 mesh US Standard Screen
Screen Grading (wet)	16-50 mesh (US Standard Screen)
Chemical Stability	Insoluble in water, dilute acids, and bases, and common solvents

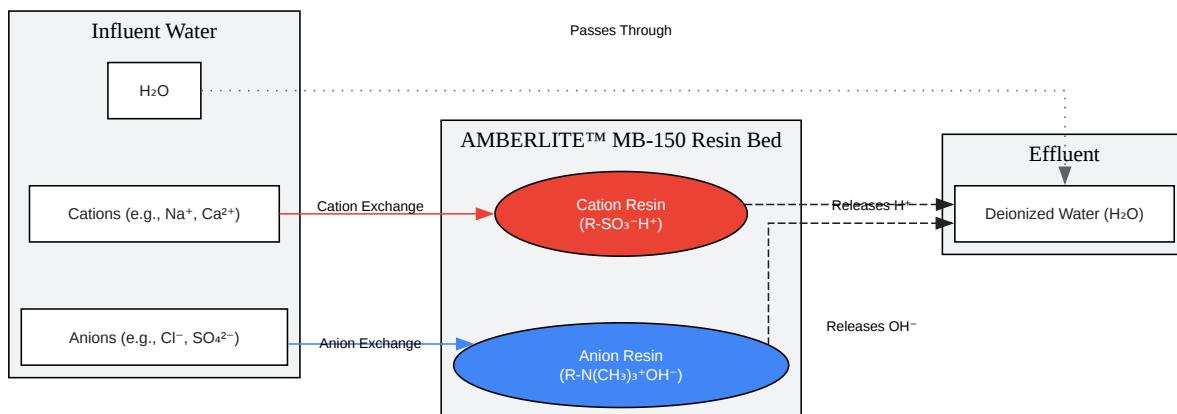
Suggested Operating Conditions

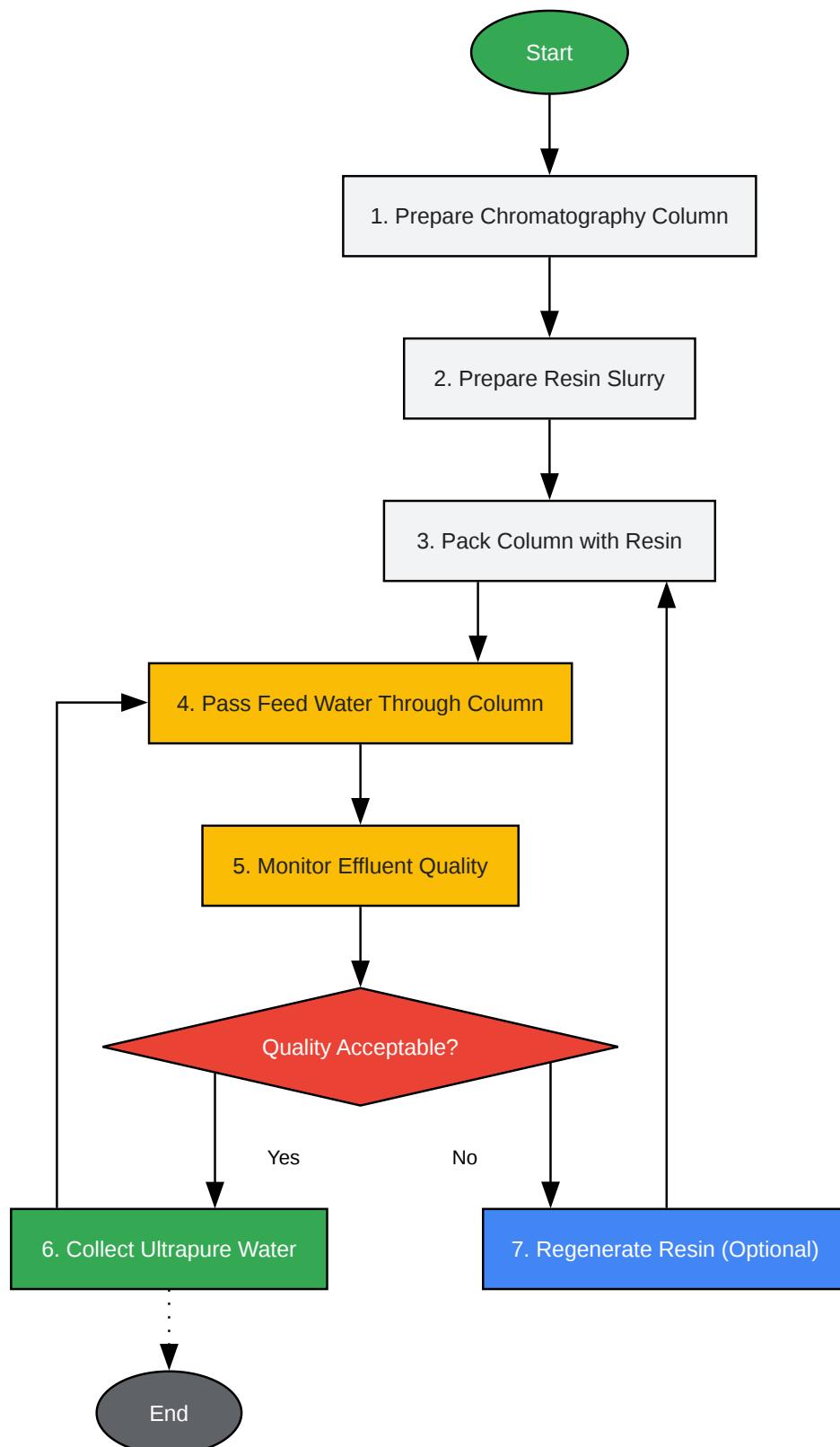
To ensure optimal performance and longevity of the resin, the following operating conditions are recommended:

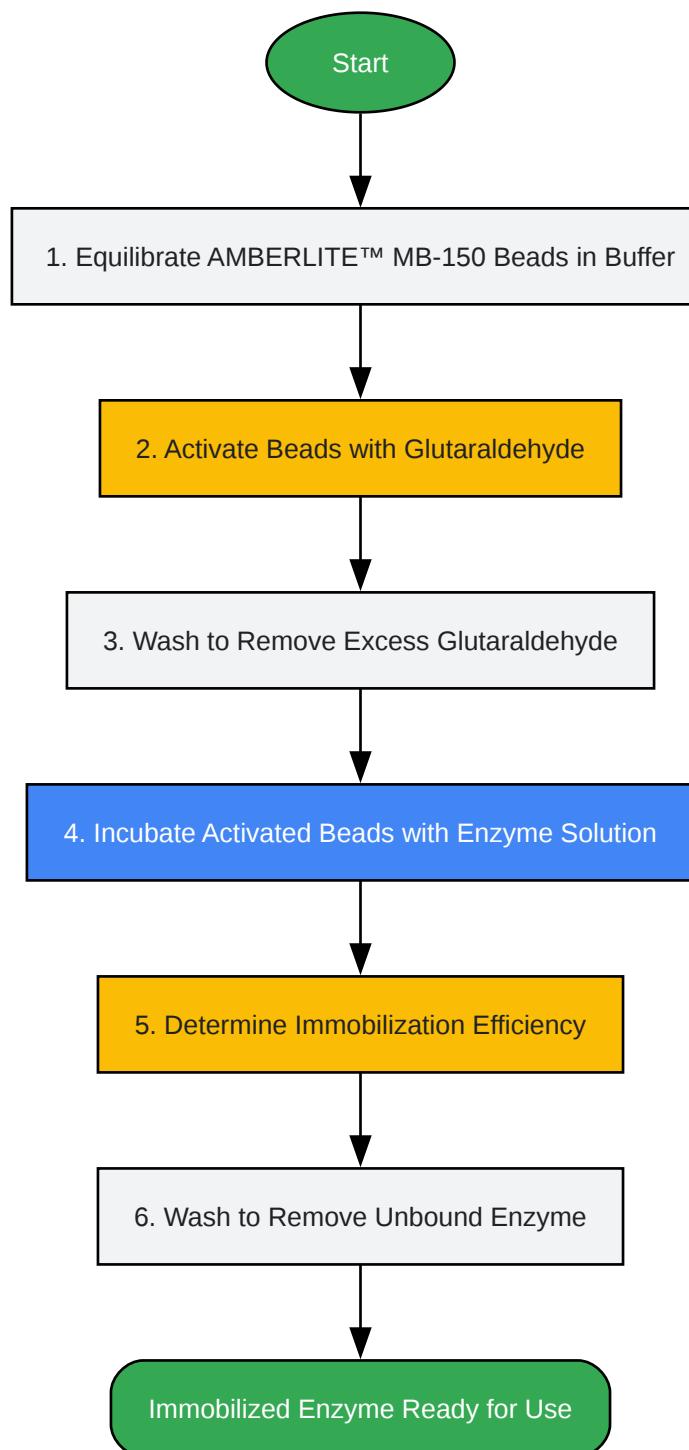
Parameter	Recommended Value
pH Range	0-14
Maximum Operating Temperature	140°F (60°C)
Minimum Bed Depth	24 inches
Service Flow Rate	2-5 gallons/min/cu ft
Operating Capacity	Nominal 12 kg/cu ft, with 80% of capacity producing water quality >10 megaohm

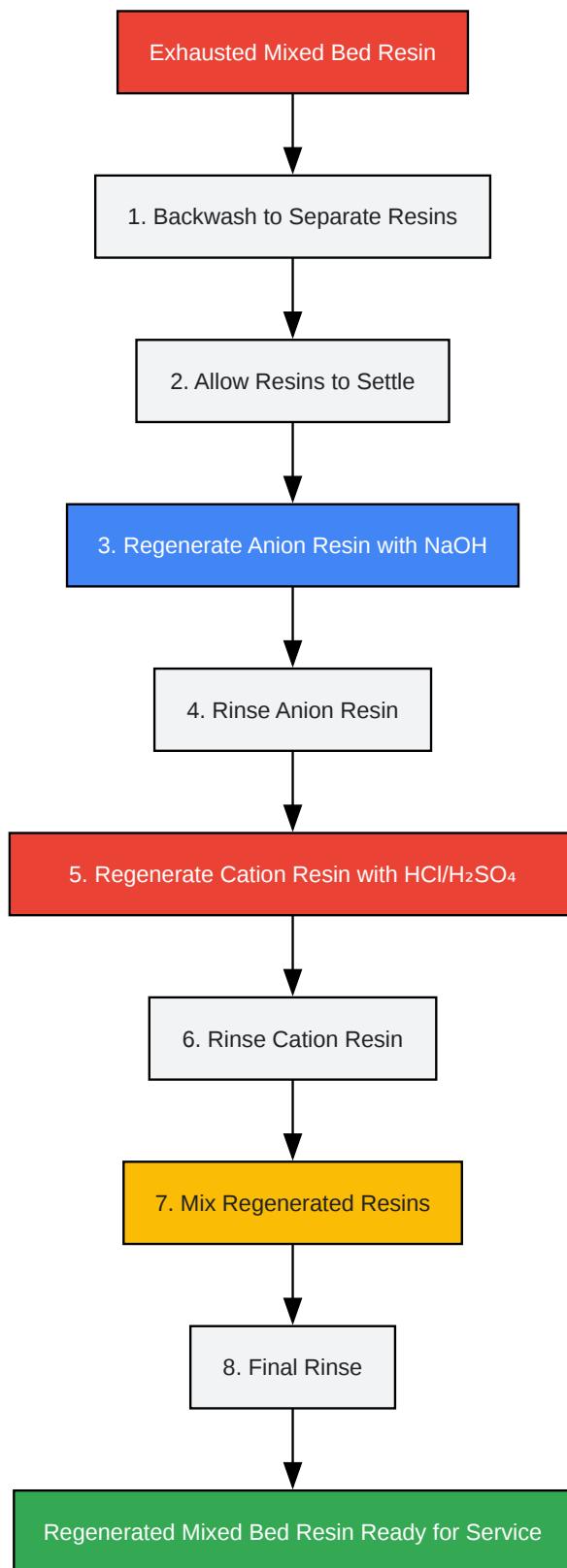
Mechanism of Action: Deionization

The fundamental principle behind the function of AMBERLITE™ MB-150 is ion exchange. The mixed bed resin contains both cation and anion exchange sites. As water containing dissolved ionic impurities passes through the resin bed, cations in the water are exchanged for hydrogen ions (H^+) from the cation exchange resin, and anions are exchanged for hydroxide ions (OH^-) from the anion exchange resin. These exchanged H^+ and OH^- ions then combine to form water (H_2O), resulting in a highly purified, deionized effluent.









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